The Downstream Signaling Cascade of PI3K-IN-22: A Technical Guide

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Compound of Interest

Compound Name:	*PI3K-IN-22*
CAS No.:	*1202884-94-3*
Cat. No.:	*B599115*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the downstream signaling effects of **PI3K-IN-22**, a potent dual inhibitor of PI3Kα and mTOR. The information presented herein is intended to support research and development efforts in oncology and related fields by elucidating the molecular mechanisms of this compound and providing practical experimental guidance.

Core Mechanism of Action: Dual Inhibition of PI3Kα and mTOR

PI3K-IN-22 exerts its biological effects by targeting two critical nodes in the phosphatidylinositol 3-kinase (PI3K) signaling pathway: PI3Kα and the mammalian target of rapamycin (mTOR).[1] This dual inhibition leads to a comprehensive blockade of the PI3K/AKT/mTOR axis, a central regulator of cell growth, proliferation, survival, and metabolism that is frequently hyperactivated in cancer.[2][3][4]

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The primary mechanism involves the inhibition of PI3Kα, which prevents the conversion of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3).[3] This, in turn, blocks the recruitment and activation of downstream effectors such as AKT.[5] Concurrently, direct inhibition of mTOR, a serine/threonine kinase that functions in two distinct complexes (mTORC1 and mTORC2), further disrupts downstream signaling.[2][4]

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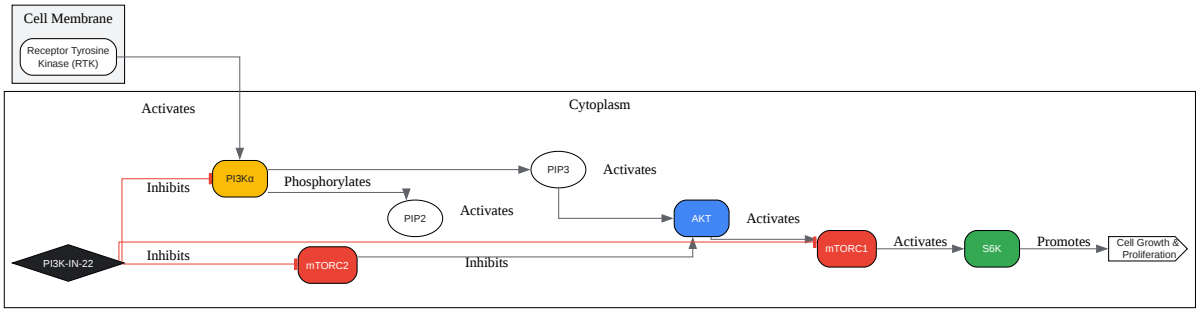

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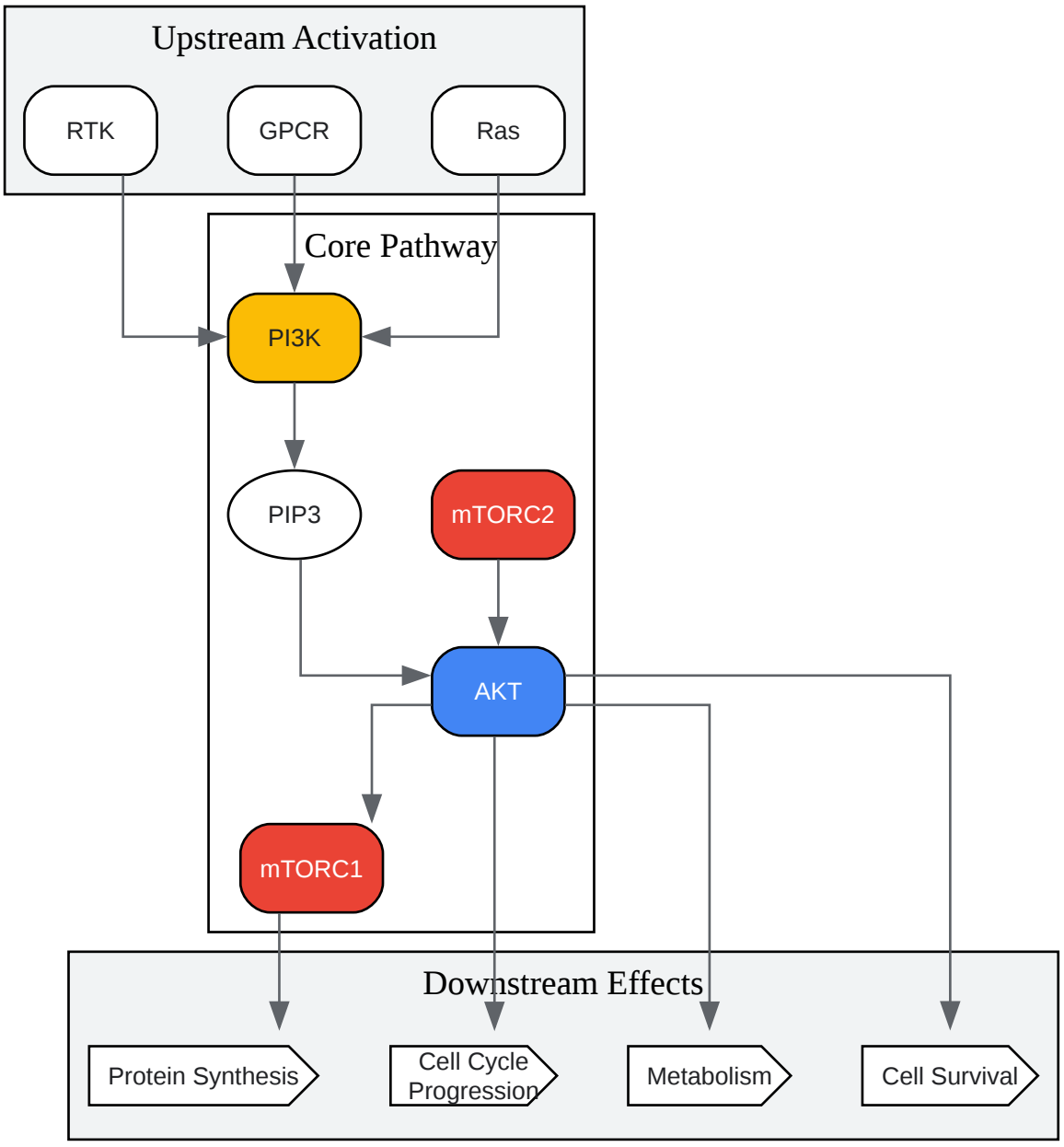

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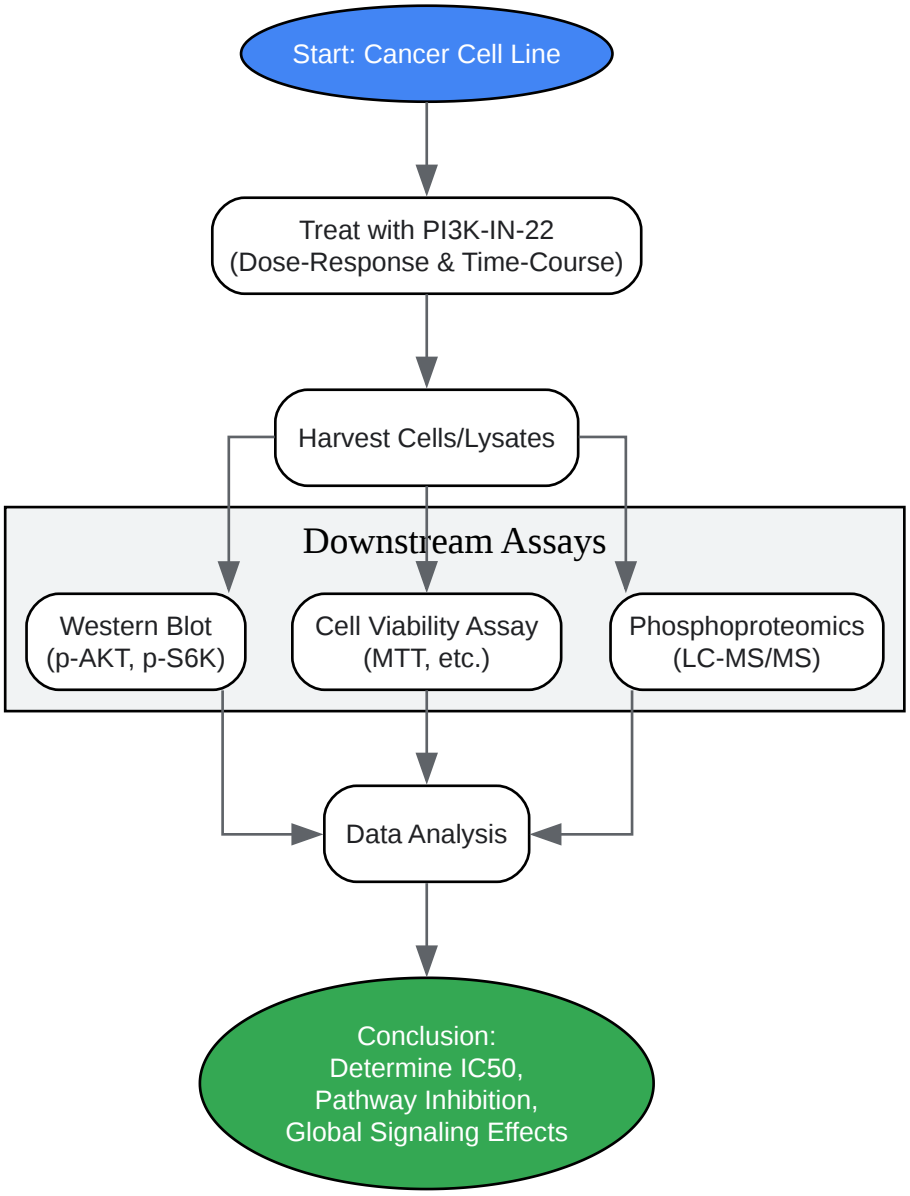

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